

University Technology Licensing via Patent Pools: Application Notes on MPEG LA Case Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mpeg-LA
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These application notes provide a detailed overview of how universities have engaged with patent pool administrators, specifically using MPEG LA as a case study. While MPEG LA is renowned for its role in the consumer electronics industry, its ventures into biotechnology and life sciences offer valuable insights for academic researchers and technology transfer offices. This document outlines the structure, processes, and rationale for university participation in patent pools, with a focus on the Librassay® diagnostic tools and the CRISPR-Cas9 gene-editing technology initiatives.

Application Note 1: The Rationale for University Participation in Patent Pools

Patent pools offer a mechanism to consolidate intellectual property from multiple holders, providing a single license to interested parties. For universities, which are centers of foundational research, participating in a patent pool can offer several advantages:

- **Simplified Licensing and Reduced Transaction Costs:** Instead of negotiating numerous bilateral licenses, a patent pool provides a "one-stop-shop" for technology users. This streamlines the licensing process for both the university and the licensee.[\[1\]](#)[\[2\]](#)
- **Wider Dissemination of Technology:** By making foundational technologies readily accessible on fair and reasonable terms, pools can accelerate the adoption and commercialization of university inventions.[\[3\]](#)[\[4\]](#)
- **Management of Patent Thickets:** In fields with overlapping patents held by many different entities, a "patent thicket" can hinder research and development. Patent pools can resolve these issues by bundling essential patents together.[\[4\]](#)
- **Revenue Generation:** Pooling patents can create a new revenue stream for universities, providing a return on research investment that can be used to fund further innovation.[\[1\]](#)
- **Reduced Litigation Risk:** By entering into a pool, patent holders can reduce the likelihood of costly and time-consuming infringement lawsuits.[\[2\]](#)[\[5\]](#)

However, there are also potential drawbacks to consider:

- **Less Flexibility in Licensing Terms:** The terms and conditions of a pool license are generally standardized, offering less room for negotiation compared to bilateral agreements.[\[6\]](#)
- **Potential for Undervaluing Certain Patents:** Royalty distribution is typically based on a pre-agreed formula, which may not always reflect the individual value of each patent in the pool.
- **Antitrust Concerns:** Patent pools must be carefully structured to avoid anti-competitive behavior. The inclusion of only essential patents, as determined by an independent expert, is a key safeguard against this.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Case Study 1: The Librassay® Patent Pool for Diagnostic Tools

In 2012, MPEG LA launched Librassay®, a patent pool designed to provide streamlined access to essential patents for in vitro diagnostics and personalized medicine.[\[4\]](#) This initiative was a significant step for MPEG LA into the life sciences sector and involved a number of prominent universities and research institutions.

Participating Universities and Research Institutions

Institution
Johns Hopkins University
The Board of Trustees of the Leland Stanford Junior University
The Trustees of the University of Pennsylvania
University of California, San Francisco
Wisconsin Alumni Research Foundation (WARF)
Ludwig Institute for Cancer Research
Memorial Sloan-Kettering Cancer Center
National Institutes of Health (NIH)
Partners HealthCare

Quantitative Data

While detailed royalty reports are not public, information on the licensing structure of Librassay® suggests a model designed to encourage broad adoption. The pool started with approximately 400 patents.^[4] An analysis of the proposed licensing terms for a similar biotech pool by MPEG LA provides insight into the potential financial structure.

Licensing Term Component	Description
License Type	Non-exclusive
Covered Uses	Royalty-Bearing Products, Royalty-Bearing Uses, and Royalty-Free Research and Education
Basic Annual Fee	A flat fee charged per year, per patent, with a maximum fee of \$12,500.
Standard Royalty Fee	A set fee calculated based on a defined equation, likely tied to the number of patents licensed and their field of use.

Source: Hypothetical terms based on an analysis of MPEG LA's proposed CRISPR pool, which was modeled on Librassay®.^[10]

Case Study 2: The CRISPR-Cas9 Patent Pool Initiative

In 2017, MPEG LA initiated an effort to form a global patent pool for CRISPR-Cas9 gene-editing technology.^[3] The goal was to address the complex and contentious intellectual property landscape surrounding this groundbreaking technology, which involved multiple patents held by different institutions.

Participating Universities and Research Institutions

Key academic institutions responded to the call for participation, submitting their foundational CRISPR-Cas9 patents for consideration.

Institution
The Broad Institute of MIT and Harvard
Harvard University
Massachusetts Institute of Technology (MIT)
The Rockefeller University

Outcome of the Initiative

The initiative aimed to create a joint licensing platform to provide "one-stop licensing efficiency and predictability".^[3] While major patent holders, including the Broad Institute, engaged in the process, the ultimate outcome was that a comprehensive, single patent pool encompassing all major CRISPR patent holders was not fully realized in the way MPEG LA had envisioned. The CRISPR intellectual property landscape remains complex, with various entities managing their own licensing strategies. This case study highlights both the potential and the challenges of forming patent pools for rapidly evolving and highly valuable technologies.

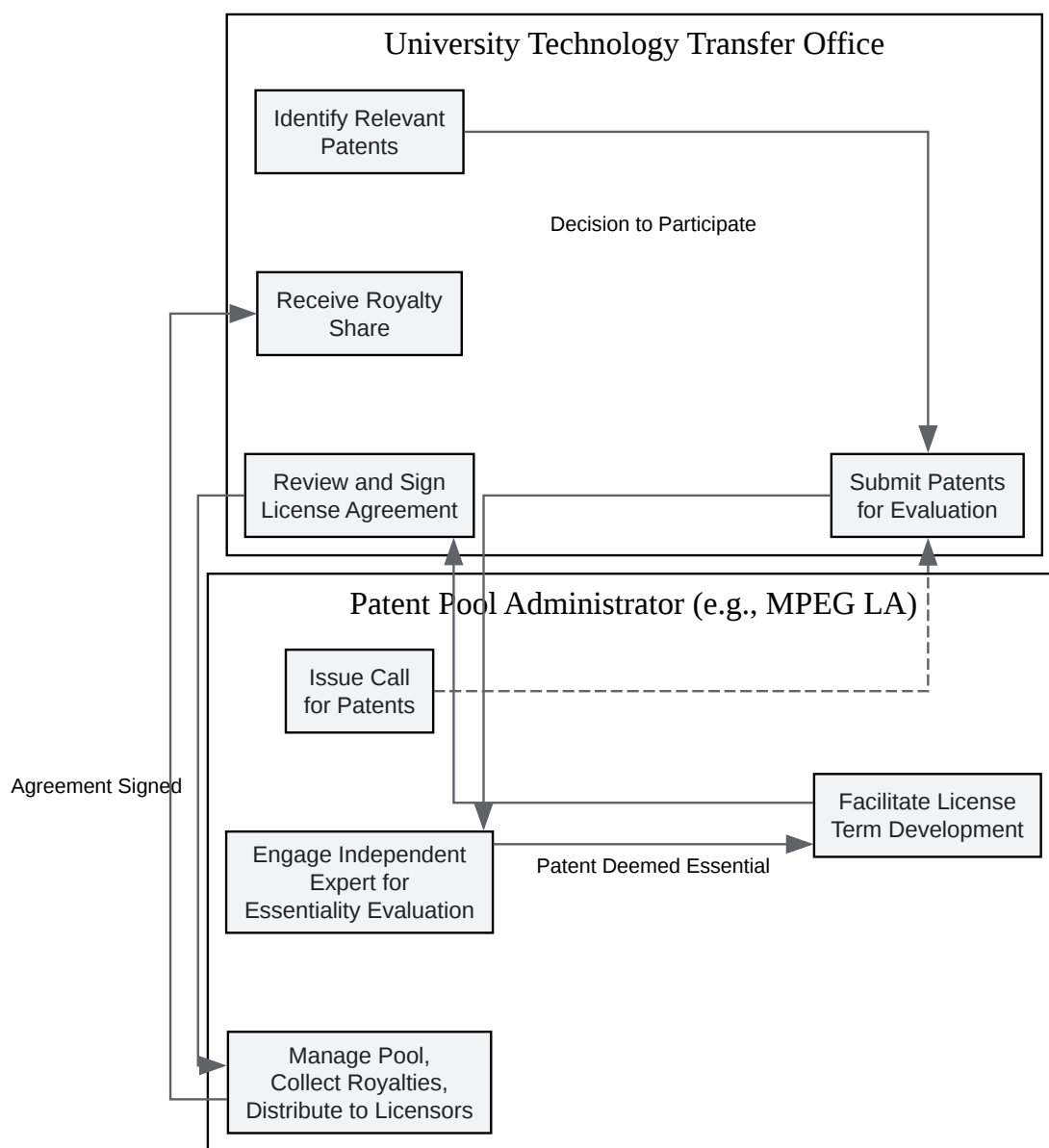
Licensing Protocol: A University's Path to Joining a Patent Pool

The process for a university or any patent holder to join a patent pool administered by an entity like MPEG LA follows a structured protocol. This protocol is designed to ensure that the patents included in the pool are essential to the technology standard or platform in question.

Key Methodologies

- **Call for Patents:** The process begins with the patent pool administrator issuing a public "call for patents" for a specific technology.^[11]
- **Patent Submission:** Interested patent holders, such as a university's technology transfer office, submit their relevant patents for evaluation. This submission is typically without charge to the submitter.
- **Essentiality Evaluation:** An independent expert evaluator is engaged by the pool administrator to assess whether the submitted patents are "essential" to the practice of the defined technology.^{[7][12][13]} This is a critical step to ensure the pool is pro-competitive.
- **License Development:** If a patent is deemed essential, the patent holder is invited to participate in meetings with other essential patent holders to help develop the terms of the joint license.
- **Joining the Pool:** Once the license agreement is finalized, the university can formally join the patent pool as a licensor.

Visualizing the Licensing Workflow



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Protocol for a university to join a patent pool.

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- To cite this document: BenchChem. [University Technology Licensing via Patent Pools: Application Notes on MPEG LA Case Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16081214/docs#university-technology-licensing-via-patent-pools-application-notes-on-mpeg-la-case-studies\]](https://www.benchchem.com/product/b16081214/docs#university-technology-licensing-via-patent-pools-application-notes-on-mpeg-la-case-studies)

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